

Technical Data Sheet: Molecular Weight of (-)-Corey Lactone-Heptyldioxolane-d15

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (-)-Corey lactone-heptyldioxolane-d15

Cat. No.: B12416462

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed calculation of the monoisotopic molecular weight of the deuterated prostaglandin intermediate, **(-)-Corey lactone-heptyldioxolane-d15**. This compound is a critical building block in the synthesis of various prostaglandin analogues, and accurate molecular weight determination is essential for mass spectrometry, reaction stoichiometry, and quality control.

Molecular Formula Determination

The base structure, (-)-Corey lactone diol, is a well-known chiral intermediate. The "heptyldioxolane" modification refers to the protection of the diol functional group via reaction with heptanal, forming a dioxolane ring with a C7 alkyl chain. The "-d15" designation indicates that 15 hydrogen atoms on the heptyl group have been replaced with deuterium atoms.

Based on this structure, the molecular formula is determined to be $C_{20}H_{17}D_{15}O_6$.

Calculation of Monoisotopic Mass

The monoisotopic mass is calculated using the mass of the most abundant stable isotope for each element. This value is crucial for high-resolution mass spectrometry analysis. The isotopic masses used for this calculation are:

- Carbon-12 (^{12}C): 12.00000000000 u (exact by definition)[1][2]
- Hydrogen-1 (^1H): 1.00782503223 u[3][4][5]
- Deuterium (^2H or D): 2.01410177812 u[4][5][6][7][8][9]
- Oxygen-16 (^{16}O): 15.994914619 u[10][11][12][13]

The total monoisotopic mass is the sum of the masses of all atoms in the molecule.

Data Presentation: Molecular Weight Calculation

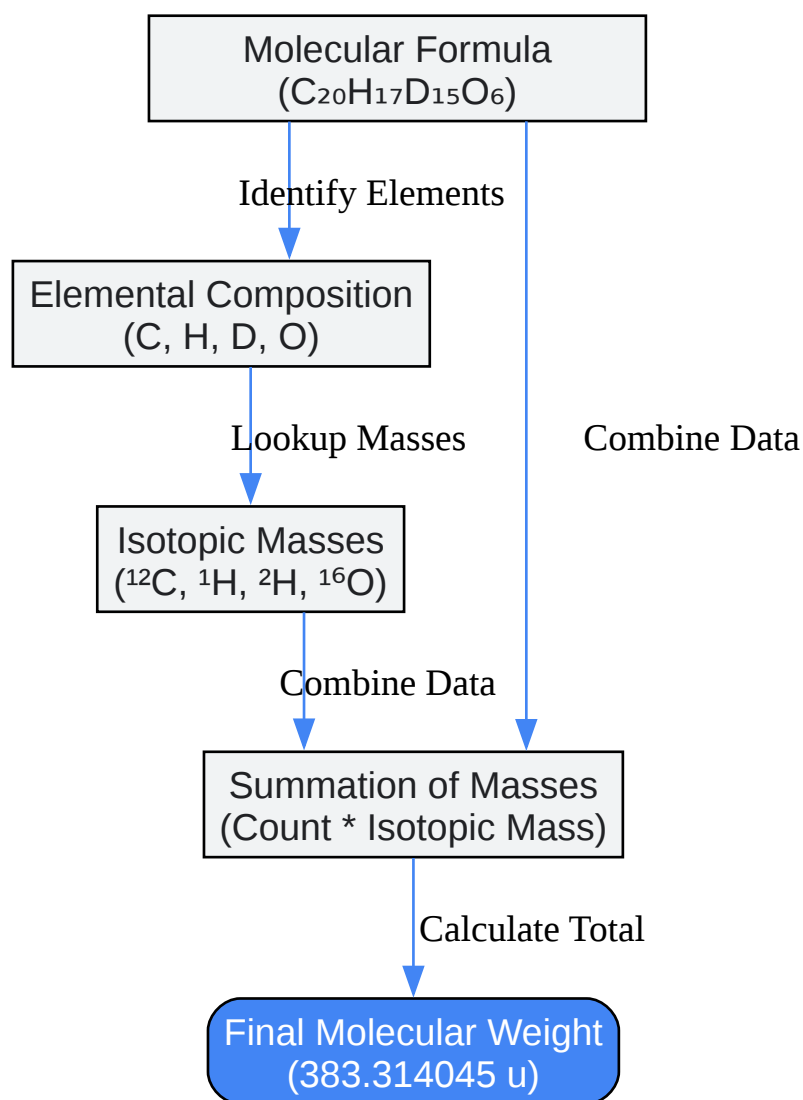
The following table summarizes the calculation of the monoisotopic molecular weight for $\text{C}_{20}\text{H}_{17}\text{D}_{15}\text{O}_6$.

Element	Isotope	Count in Formula	Monoisotopic Mass (u)	Total Mass Contribution (u)
Carbon	^{12}C	20	12.000000	240.000000
Hydrogen	^1H	17	1.007825	17.133025
Deuterium	^2H (D)	15	2.014102	30.211530
Oxygen	^{16}O	6	15.994915	95.969490
Total			383.314045	

Therefore, the calculated monoisotopic molecular weight of **(-)-Corey lactone-heptyldioxolane-d15** is 383.314045 g/mol .

Logical Workflow for Calculation

The diagram below illustrates the logical process for determining the molecular weight of a given chemical compound.



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Logical workflow for molecular weight calculation.

Note on Experimental Protocols and Signaling Pathways

This document is a technical data sheet focused solely on the calculation of the molecular weight of **(-)-Corey lactone-heptyldioxolane-d15**. As this is a fundamental chemical property derived from its atomic composition, detailed experimental protocols (e.g., for synthesis or analysis) and biological signaling pathways are outside the scope of this specific guide. Such information would be found in dedicated research articles or application notes involving the use of this compound.

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References

- 1. Carbon-12 - isotopic data and properties [chemlin.org]
- 2. Carbon-12 - Wikipedia [en.wikipedia.org]
- 3. Hydrogen-1 - isotopic data and properties [chemlin.org]
- 4. Atomic Weights and Isotopic Compositions for Hydrogen [physics.nist.gov]
- 5. Atomic Weights and Isotopic Compositions for Hydrogen [physics.nist.gov]
- 6. Deuteron | H+ | CID 5460634 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Deuterium - Wikipedia [en.wikipedia.org]
- 8. Isotopes of hydrogen - Wikipedia [en.wikipedia.org]
- 9. buyisotope.com [buyisotope.com]
- 10. Oxygen-16 atom | H2O | CID 10214376 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. Oxygen-16 - isotopic data and properties [chemlin.org]
- 12. Oxygen-16 - Wikipedia [en.wikipedia.org]
- 13. CHEBI:33818 [ebi.ac.uk]
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